

# 2-Bromo-5-chlorothiophene material safety data sheet (MSDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-5-chlorothiophene

Cat. No.: B1265590

[Get Quote](#)

## Technical Support Center: 2-Bromo-5-chlorothiophene

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **2-Bromo-5-chlorothiophene**. The following information is compiled from material safety data sheets (MSDS) to ensure safe handling and experimental success.

## Material Safety Data Sheet (MSDS) Summary

Chemical Identity: **2-Bromo-5-chlorothiophene** CAS Number: 2873-18-9[1][2][3][4][5][6][7][8]

Molecular Formula: C<sub>4</sub>H<sub>2</sub>BrClS[1][3][4][7][8][9] Molecular Weight: 197.48 g/mol [7][8][9]

## Physical and Chemical Properties

Property	Value	Reference
Appearance	Light yellow to brown clear liquid	[3]
Boiling Point	69-70 °C at 18 mmHg	[3][6]
Density	1.803 g/mL at 25 °C	[6]
Refractive Index	n <sub>20</sub> /D 1.596	[3][6]
Flash Point	85 °C (185 °F) - closed cup	
Storage Class	Combustible liquids	

## Hazard Identification and Safety Precautions

GHS Hazard Statements:[9]

- Harmful if swallowed (H302)
- Harmful in contact with skin (H312)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- Harmful if inhaled (H332)
- May cause respiratory irritation (H335)

Signal Word: Warning[1][9]

## Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If vapors or aerosols are generated, use a NIOSH-approved respirator.

## Troubleshooting and FAQs

This section addresses common issues and questions that may arise during experiments involving **2-Bromo-5-chlorothiophene**.

Q1: What are the immediate first aid measures in case of exposure?

A1:

- Inhalation: Move the person to fresh air. If breathing is difficult, call a physician.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)[\[10\]](#)

Q2: How should I properly store **2-Bromo-5-chlorothiophene**?

A2: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) It should be stored away from heat, sparks, and open flames as it is a combustible liquid.[\[1\]](#) Some suppliers recommend storage at -20°C for maximum stability.[\[8\]](#)

Q3: What should I do in case of a small chemical spill?

A3: For a small spill, you should:

- Ensure adequate ventilation and wear appropriate personal protective equipment (PPE).<sup>[1]</sup>
- Remove all sources of ignition.<sup>[1]</sup>
- Absorb the spill with an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.<sup>[1]</sup>
- Clean the spill area thoroughly.

Q4: Is **2-Bromo-5-chlorothiophene** compatible with all common laboratory materials?

A4: The safety data sheets do not list specific incompatible materials. However, as a general precaution for halogenated organic compounds, avoid contact with strong oxidizing agents, strong bases, and reactive metals. Always consult the full SDS and perform a small-scale compatibility test if unsure.

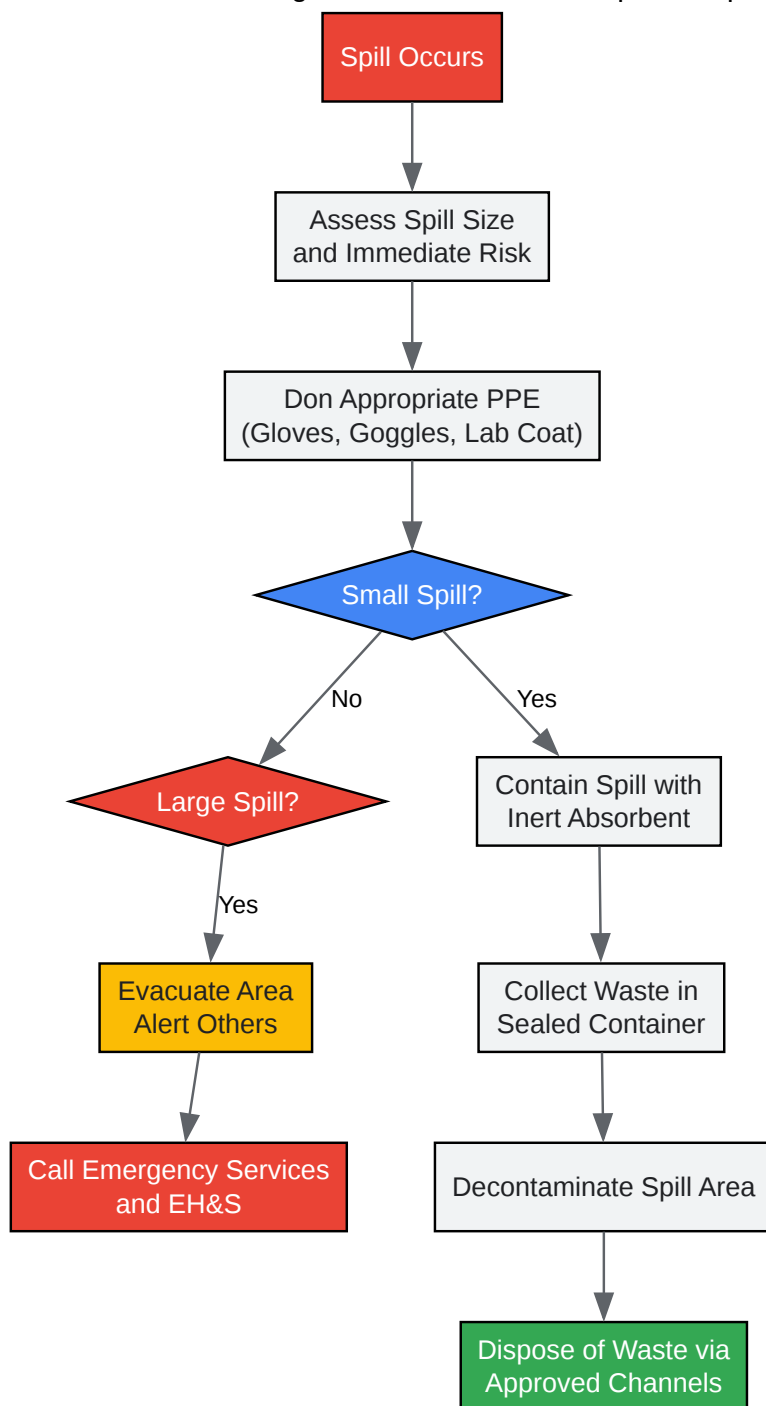
Q5: What are the known applications of **2-Bromo-5-chlorothiophene**?

A5: This compound is primarily used in organic synthesis. It serves as a building block for creating more complex molecules, particularly in the development of pharmaceuticals, agrochemicals, conductive polymers, and organic electronic devices.<sup>[3]</sup>

## Experimental Workflow and Emergency Protocols

### Logical Workflow for Handling a Chemical Spill

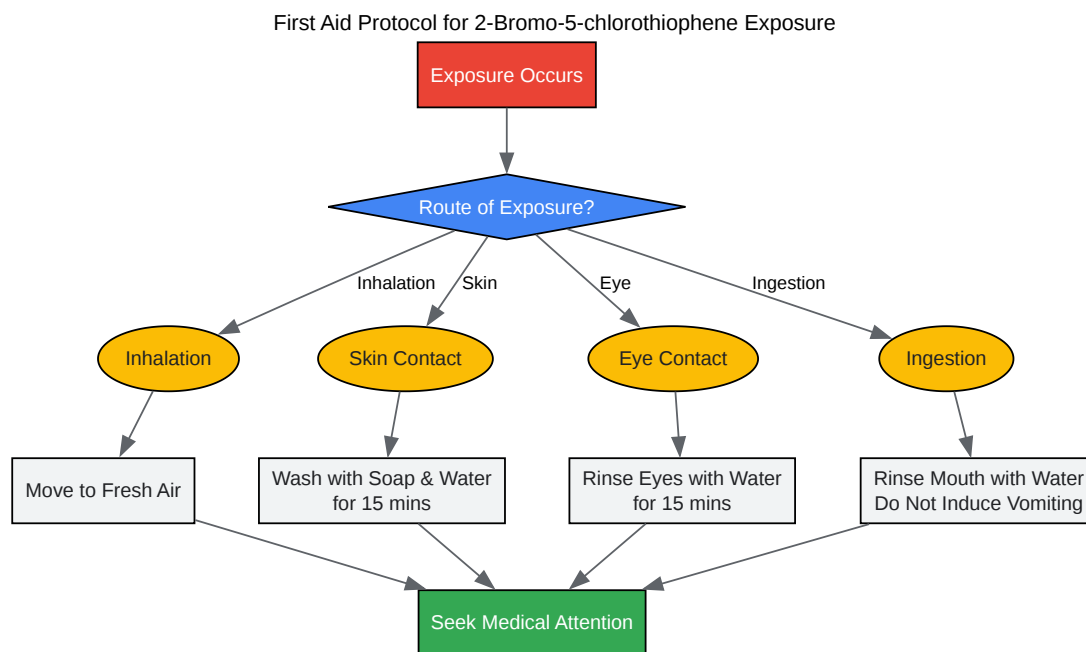
## Workflow for Handling a 2-Bromo-5-chlorothiophene Spill



[Click to download full resolution via product page](#)

Caption: Decision-making workflow for responding to a chemical spill.

## First Aid Decision Pathway



[Click to download full resolution via product page](#)

Caption: Decision pathway for first aid response to exposure.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 2. [capotchem.cn](https://capotchem.cn) [[capotchem.cn](https://capotchem.cn)]
- 3. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 4. [chemscene.com](https://chemscene.com) [[chemscene.com](https://chemscene.com)]
- 5. 2-Bromo-5-chlorothiophene | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 6. 2-BROMO-5-CHLOROTHIOPHENE | 2873-18-9 [[chemicalbook.com](https://chemicalbook.com)]
- 7. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 8. [usbio.net](https://usbio.net) [[usbio.net](https://usbio.net)]
- 9. 2-Bromo-5-chlorothiophene | C<sub>4</sub>H<sub>2</sub>BrClS | CID 76133 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 10. [synquestlabs.com](https://synquestlabs.com) [[synquestlabs.com](https://synquestlabs.com)]
- To cite this document: BenchChem. [2-Bromo-5-chlorothiophene material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265590#2-bromo-5-chlorothiophene-material-safety-data-sheet-msds-information>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)